

An In-depth Technical Guide to Imazalil-D5: Physical and Chemical Characteristics

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Compound of Interest

Compound Name: Imazalil D5 (2-propenyl D5)

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Imazalil-D5 is the deuterated analog of Imazalil, a broad-spectrum imidazole fungicide. The strategic replacement of five hydrogen atoms with deuterium isotopes makes Imazalil-D5 an invaluable tool in analytical and metabolic studies, primarily serving as an internal standard for the accurate quantification of Imazalil residues in various matrices. This guide provides a comprehensive overview of the physical and chemical characteristics of Imazalil-D5, offering insights into its properties, analytical applications, and safe handling.

Chemical Identity and Structure

Imazalil-D5 is structurally identical to Imazalil, with the exception of five deuterium atoms on the allyl group. This isotopic labeling results in a higher molecular weight compared to the parent compound, a key feature for its use in mass spectrometry-based analytical methods.

Chemical Structure of Imazalil-D5:

Caption: Chemical structure of Imazalil-D5

Table 1: Chemical Identifiers of Imazalil-D5 and Imazalil

Identifier	Imazalil-D5	Imazalil
Chemical Name	1-[2-(2,4-Dichlorophenyl)-2-(prop-2-en-1-yloxy-d5)ethyl]-1H-imidazole	1-[2-(2,4-Dichlorophenyl)-2-(2-propenyloxy)ethyl]-1H-imidazole
Chemical Formula	C ₁₄ H ₉ D ₅ Cl ₂ N ₂ O	C ₁₄ H ₁₄ Cl ₂ N ₂ O[1]
Molecular Weight	302.21 g/mol [2]	297.18 g/mol [1][3]
CAS Number	1398065-91-2[2]	35554-44-0[1]

Physical and Chemical Properties

The physical and chemical properties of Imazalil-D5 are largely comparable to those of Imazalil. The primary distinction arises from the increased mass due to deuterium substitution. For practical purposes, properties such as melting point, boiling point, and solubility are expected to show negligible differences under standard laboratory conditions.

Table 2: Physical and Chemical Properties

Property	Value (Imazalil)	Remarks for Imazalil-D5
Physical State	Slightly yellow to brown solidified oil[4]	Expected to be similar
Melting Point	50 °C[5]	Expected to be very similar
Boiling Point	>340 °C at 760 mmHg[4]	Expected to be very similar
Solubility	Water: 1400 mg/L at 20°C. Soluble in methanol, ethanol, 2-propanol, xylene, toluene, benzene, and hexane.[3]	Expected to have similar solubility profile
pKa	6.53[4]	Expected to be very similar
Vapor Pressure	1.19 x 10 ⁻⁶ mmHg at 25°C[4]	Expected to be very similar
Log P (octanol/water)	3.82[4]	Expected to be very similar

Spectral Characteristics

The key analytical differentiation between Imazalil-D5 and Imazalil lies in their mass spectra. The five deuterium atoms in Imazalil-D5 result in a predictable mass shift, which is fundamental to its application as an internal standard.

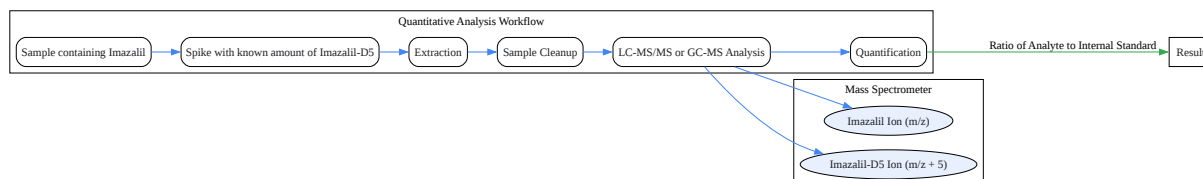
- **Mass Spectrometry (MS):** In mass spectrometric analysis, the molecular ion peak ($[M]^+$) for Imazalil-D5 will appear at a mass-to-charge ratio (m/z) that is 5 units higher than that of Imazalil. This clear mass difference allows for the precise and accurate quantification of Imazalil, even in complex matrices, by minimizing interference from the analyte.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** In ^1H NMR, the signals corresponding to the allyl protons in Imazalil would be absent in the spectrum of Imazalil-D5. Conversely, a ^2H NMR spectrum of Imazalil-D5 would show signals corresponding to the deuterium nuclei.

Analytical Applications and Methodology

Imazalil-D5 is predominantly used as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), for the determination of Imazalil residues.[6]

The Rationale for Using Imazalil-D5 as an Internal Standard:

The use of a stable isotope-labeled internal standard like Imazalil-D5 is the gold standard in quantitative analysis. Because of its near-identical chemical and physical properties to the analyte (Imazalil), it co-elutes chromatographically and experiences similar extraction efficiencies and ionization suppression or enhancement effects in the mass spectrometer. This allows for the correction of analytical variability, leading to highly accurate and precise results.



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Caption: Workflow for the quantification of Imazalil using Imazalil-D5 as an internal standard.

Exemplary Analytical Protocol: Quantification of Imazalil in Fruit Matrix using LC-MS/MS

This protocol is a generalized representation and should be optimized and validated for specific matrices and instrumentation.

- Sample Preparation:
 - Homogenize a representative portion of the fruit sample (e.g., 10 g).
 - Spike the homogenate with a known concentration of Imazalil-D5 solution (e.g., 100 μ L of a 1 μ g/mL solution in acetonitrile).
- Extraction:
 - Add 10 mL of acetonitrile to the spiked sample.
 - Add extraction salts (e.g., QuEChERS salts).
 - Shake vigorously for 1 minute.

- Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the supernatant (e.g., 1 mL).
 - Transfer to a d-SPE tube containing a suitable sorbent mixture (e.g., PSA, C18, MgSO₄).
 - Vortex for 30 seconds.
 - Centrifuge at 10,000 rpm for 2 minutes.
- LC-MS/MS Analysis:
 - Transfer the cleaned extract into an autosampler vial.
 - Inject an appropriate volume (e.g., 5 µL) into the LC-MS/MS system.
 - Liquid Chromatography: Use a C18 reverse-phase column with a gradient elution of mobile phases such as water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
 - Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM).
 - Monitor a specific precursor-to-product ion transition for Imazalil.
 - Monitor the corresponding +5 Da shifted precursor-to-product ion transition for Imazalil-D5.
- Quantification:
 - Construct a calibration curve using standards of Imazalil and a constant concentration of Imazalil-D5.
 - Calculate the concentration of Imazalil in the sample by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Stability and Storage

Imazalil is reported to be stable under normal storage conditions, protected from light.[4] It is also thermally stable up to approximately 285°C.[3] In aqueous solutions, it is stable at room temperature in dilute acids and alkalis in the absence of light.[4] Imazalil-D5 is expected to exhibit similar stability. For long-term storage, it is recommended to store Imazalil-D5 in a cool, dry, and dark place.

Safety and Handling

Imazalil is classified as moderately toxic and is a suspected carcinogen.[7] Therefore, Imazalil-D5 should be handled with appropriate safety precautions in a laboratory setting.

- Personal Protective Equipment (PPE): Wear protective gloves, a lab coat, and safety glasses.
- Handling: Avoid inhalation of dust or contact with skin and eyes. Handle in a well-ventilated area or in a fume hood.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Conclusion

Imazalil-D5 is an essential analytical tool for researchers and scientists in the fields of food safety, environmental monitoring, and drug development. Its physical and chemical properties, being nearly identical to its non-deuterated counterpart, coupled with its distinct mass spectrometric signature, make it the ideal internal standard for the accurate and precise quantification of Imazalil. Understanding the characteristics outlined in this guide will enable professionals to effectively utilize Imazalil-D5 in their analytical workflows and contribute to reliable scientific outcomes.

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